

An In-depth Technical Guide to 2-(4-Chlorophenoxy)acetaldehyde

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)acetaldehyde

CAS No.: 43018-72-0

Cat. No.: B2667644

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of synthetic chemistry and drug discovery, the utility of a molecule is often defined by its reactive potential and structural motifs. **2-(4-Chlorophenoxy)acetaldehyde**, a bifunctional molecule, represents a key building block for the synthesis of more complex chemical entities. This guide aims to provide a comprehensive technical overview of **2-(4-Chlorophenoxy)acetaldehyde**, addressing its chemical identity, physicochemical properties, probable synthetic routes, and potential applications, particularly as a precursor in pharmaceutical and agrochemical research. Given the limited publicly available data on this specific compound, this guide will also draw logical inferences from structurally related and well-documented molecules to provide a holistic and practical perspective for the research community.

Chemical Identity and Physicochemical Properties

2-(4-Chlorophenoxy)acetaldehyde is an aromatic ether and an aldehyde. The presence of a reactive aldehyde group and a chlorophenoxy moiety makes it a valuable intermediate for

introducing this specific pharmacophore into a larger molecule.

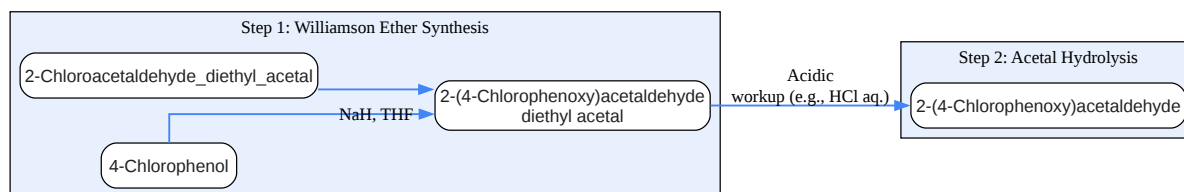
Property	Value	Source
CAS Number	43018-72-0	[1]
Molecular Formula	C ₈ H ₇ ClO ₂	[1]
Molecular Weight	170.59 g/mol	[1]
SMILES	O=CCOC1=CC=C(Cl)C=C1	[1]
Appearance	Likely a liquid or low-melting solid	Inferred
PubChem CID	Not available	

Synthesis and Reaction Pathways

While specific, peer-reviewed synthesis protocols for **2-(4-Chlorophenoxy)acetaldehyde** are not extensively documented in public literature, a plausible and common synthetic route can be inferred from fundamental organic chemistry principles and analogous reactions.

Proposed Synthesis Workflow

A logical approach to the synthesis of **2-(4-Chlorophenoxy)acetaldehyde** would involve the Williamson ether synthesis followed by a controlled oxidation or hydrolysis step.



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Caption: Proposed two-step synthesis of **2-(4-Chlorophenoxy)acetaldehyde**.

Experimental Protocol Considerations

Step 1: Williamson Ether Synthesis of **2-(4-Chlorophenoxy)acetaldehyde** diethyl acetal

- **Reaction Setup:** To a solution of 4-chlorophenol in an aprotic polar solvent such as tetrahydrofuran (THF), add sodium hydride (NaH) portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- **Deprotonation:** Allow the reaction to stir at room temperature for 30-60 minutes to ensure complete formation of the sodium 4-chlorophenoxide.
- **Nucleophilic Substitution:** Add 2-chloroacetaldehyde diethyl acetal to the reaction mixture. Heat the reaction to reflux and monitor by thin-layer chromatography (TLC) until the starting material is consumed.
- **Workup and Isolation:** Cool the reaction to room temperature and quench with water. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude acetal-protected product.

Step 2: Acidic Hydrolysis to **2-(4-Chlorophenoxy)acetaldehyde**

- **Hydrolysis:** Dissolve the crude **2-(4-chlorophenoxy)acetaldehyde** diethyl acetal in a mixture of a suitable organic solvent (e.g., acetone or THF) and aqueous acid (e.g., 1M HCl).
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor by TLC for the disappearance of the starting material.
- **Isolation and Purification:** Once the reaction is complete, neutralize the acid with a mild base (e.g., saturated sodium bicarbonate solution). Extract the product with an organic solvent. The combined organic layers are then washed, dried, and concentrated. The final product may require purification by column chromatography.

Applications in Research and Development

The primary utility of **2-(4-Chlorophenoxy)acetaldehyde** lies in its role as a versatile intermediate in organic synthesis.

Pharmaceutical Drug Development

The 4-chlorophenoxy moiety is present in a number of biologically active molecules. For instance, compounds bearing this group have been investigated as inhibitors of leukotriene A4 hydrolase, a target for cardiovascular diseases[2]. The aldehyde functionality of **2-(4-Chlorophenoxy)acetaldehyde** allows for a variety of subsequent chemical transformations, including:

- Reductive Amination: To introduce secondary or tertiary amines, which are common in many pharmaceutical agents.
- Wittig Reaction: To form alkenes, providing a scaffold for further functionalization.
- Aldol Condensation: To form α,β -unsaturated carbonyl compounds, which are precursors to a wide range of heterocyclic systems.

Agrochemical Synthesis

Chlorophenoxy compounds are a well-established class of herbicides[3][4]. While **2-(4-Chlorophenoxy)acetaldehyde** itself is not a herbicide, it can serve as a precursor for the synthesis of new and potentially more effective or selective herbicidal agents. The aldehyde group can be transformed into various functional groups that may enhance the biological activity or modify the physicochemical properties of the resulting molecule to improve its uptake and translocation in plants.

Safety, Handling, and Storage

Given the absence of a specific safety data sheet for **2-(4-Chlorophenoxy)acetaldehyde**, it is prudent to handle this compound with the precautions required for its constituent functional groups: an aldehyde and a chlorinated aromatic compound. The safety profile can be inferred from related, well-characterized chemicals such as acetaldehyde and chloroacetaldehyde.

Hazard Category	Precautionary Measures and Potential Risks
Flammability	Acetaldehyde is a highly flammable liquid[5][6]. Assume 2-(4-Chlorophenoxy)acetaldehyde may also be flammable. Keep away from heat, sparks, open flames, and other ignition sources.
Toxicity	Chloroacetaldehyde is toxic if swallowed, fatal in contact with skin, and fatal if inhaled[7]. Handle with extreme caution in a well-ventilated fume hood.
Corrosivity	Chloroacetaldehyde causes severe skin burns and eye damage[7]. Wear appropriate personal protective equipment (PPE).
Health Hazards	Suspected of causing cancer[7]. Avoid all direct contact and inhalation.
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat are mandatory. Use a respirator if there is a risk of inhalation.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.

Conclusion

2-(4-Chlorophenoxy)acetaldehyde is a valuable, though not extensively characterized, chemical intermediate. Its bifunctional nature provides a gateway to a wide array of more complex molecules with potential applications in both pharmaceutical and agrochemical research. While a lack of comprehensive public data necessitates a cautious and inferred approach to its synthesis and handling, the fundamental principles of organic chemistry provide a solid framework for its effective and safe utilization in a research setting. As with any chemical, a thorough risk assessment should be conducted before its use in the laboratory.

References

- CPACChem. (2023, June 6). Safety data sheet. Retrieved from [\[Link\]](#)
- Patsnap. (2021, December 21). Synthesis method of 2-chloro-4-(4-chlorophenoxy)-acetophenone. Eureka. Retrieved from [\[Link\]](#)
- Acetaldehyde. (n.d.). Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (1S,2S)-2-cyano-N-[(1S,5R)-3-(5-fluoro-2-[[1-(2-hydroxyethyl)-1H-pyrazol-4-yl]amino]pyrimidin-4-yl)-3-azabicyclo[3.1.0]hexan-1-yl]cyclopropane-1-carboxamide. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Ethyl 4-hydroxycyclohexanecarboxylate. Retrieved from [\[Link\]](#)
- Adkins, H., & Nissen, B. H. (n.d.). Acetal. Organic Syntheses Procedure. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). trans-Ethyl 2-hydroxycyclohexanecarboxylate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Ethyl 4-(hydroxymethyl)cyclohexane-1-carboxylate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Hydroxy-4-methyl-cyclohexanecarboxylic acid ethyl ester. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN102992974A - Synthesis method of 2,4-dichlorophenyl acetaldehyde.
- Pais, P., & Delerue-Matos, C. (2012). Effects of Chlorophenoxy Herbicides and Their Main Transformation Products on DNA Damage and Acetylcholinesterase Activity. *Journal of Toxicology*, 2012, 858531. [\[Link\]](#)
- Advent Chembio. (n.d.). Acetaldehyde: Production, Uses & Benefits. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). DE844595C - Process for the production of chloroacetaldehyde.
- Gurney, M. E., et al. (2009). Discovery of 4-[(2S)-2-[[4-(4-Chlorophenoxy)phenoxy]methyl]-1-pyrrolidinyl]butanoic Acid (DG-051) as a Novel Leukotriene A4 Hydrolase Inhibitor of Leukotriene B4 Biosynthesis. *Journal of Medicinal Chemistry*, 52(21), 6799-6814.

- NIST. (n.d.). Acetaldehyde. NIST Chemistry WebBook. Retrieved from [[Link](#)]
- BYJU'S. (2019, January 9). Acetaldehyde – C₂H₄O. Retrieved from [[Link](#)]
- World Health Organization. (2003). Chlorophenoxy herbicides (excluding 2,4-D and MCPA) in Drinking-water. Retrieved from [[Link](#)]
- Agency for Toxic Substances and Disease Registry. (2012). Toxicological Profile for 2,4-Dichlorophenoxyacetic Acid (2,4-D). Retrieved from [[Link](#)]

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Sources

- 1. [43018-72-0|2-\(4-Chlorophenoxy\)acetaldehyde|BLD Pharm \[bldpharm.com\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [cdn.who.int \[cdn.who.int\]](#)
- 4. [atsdr.cdc.gov \[atsdr.cdc.gov\]](#)
- 5. [cpachem.com \[cpachem.com\]](#)
- 6. [web.stanford.edu \[web.stanford.edu\]](#)
- 7. [assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
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